

Commercial Availability and Technical Guide for 1,2-Bis(4-methoxyphenyl)ethyne

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Compound of Interest

Compound Name: 1,2-Bis(4-methoxyphenyl)ethyne

Cat. No.: B1268520

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available suppliers of **1,2-Bis(4-methoxyphenyl)ethyne** (also known as 4,4'-Dimethoxytolane), its synthesis, purification, and its role as a potential anticancer agent through the modulation of the PI3K/Akt signaling pathway.

Commercially Available Suppliers

A variety of chemical suppliers offer **1,2-Bis(4-methoxyphenyl)ethyne**, with varying purity levels, quantities, and price points. The following table summarizes the offerings from several key suppliers to aid in procurement for research and development purposes.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)
ChemScene	2132-62-9	≥98%	250 mg, 1 g	\$58 (250 mg), \$147 (1 g)[1]
Sigma-Aldrich	2132-62-9	98%	-	Inquiry required
Aladdin Scientific	2132-62-9	min 97%	100 mg	\$49.99 (100 mg)
Fluorochem	1226-42-2	95%	5g, 10g, 25g, 100g, 500g	€12 (5g), €17 (10g), €36 (25g), €98 (100g), €394 (500g)[2]
Vulcanchem	2132-62-9	-	-	Inquiry required[3]

Experimental Protocols

Synthesis of 1,2-Bis(4-methoxyphenyl)ethyne via Tandem Sonogashira Coupling

This protocol describes an efficient one-pot synthesis of symmetrical diarylalkynes like **1,2-Bis(4-methoxyphenyl)ethyne**.[\[3\]](#)

Materials:

- Propiolic acid
- 4-iodoanisole
- Palladium(II) chloride (PdCl₂) (2 mol%)
- Xphos (4 mol%)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (2 equivalents)
- Dimethyl sulfoxide (DMSO)

Procedure:

- To a flame-dried flask under an inert atmosphere, add propiolic acid, 4-iodoanisole, PdCl₂, Xphos, and DBU.
- Add DMSO as the solvent.
- Heat the reaction mixture to 120°C.
- Stir the reaction for 24 hours.
- After completion, cool the reaction mixture to room temperature.
- Proceed with aqueous workup and extraction with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification by Column Chromatography

This protocol outlines the purification of the crude **1,2-Bis(4-methoxyphenyl)ethyne**.

Materials:

- Crude **1,2-Bis(4-methoxyphenyl)ethyne**
- Silica gel (60-120 mesh)
- Hexanes
- Ethyl acetate
- Glass column
- Cotton or glass wool
- Sand

Procedure:

- Prepare the Column:
 - Securely plug the bottom of a glass column with cotton or glass wool.
 - Add a small layer of sand over the plug.
 - Prepare a slurry of silica gel in a non-polar solvent (e.g., hexanes).
 - Pour the slurry into the column and allow it to pack evenly, tapping the column gently to remove air bubbles.
 - Add a layer of sand on top of the silica gel bed.
- Load the Sample:
 - Dissolve the crude product in a minimal amount of a suitable solvent (e.g., dichloromethane or the eluent).
 - Carefully load the sample onto the top of the silica gel.
- Elution:
 - Begin eluting the column with a non-polar solvent system (e.g., a mixture of hexanes and ethyl acetate, starting with a low polarity).
 - Gradually increase the polarity of the eluent to facilitate the separation of the desired compound from impurities.
- Fraction Collection and Analysis:
 - Collect the eluate in fractions.
 - Monitor the fractions by thin-layer chromatography (TLC) to identify those containing the pure product.

- Combine the pure fractions and evaporate the solvent under reduced pressure to obtain the purified **1,2-Bis(4-methoxyphenyl)ethyne** as a light yellow solid.[3]

Cell Viability (MTT) Assay

This protocol is for assessing the cytotoxic effects of **1,2-Bis(4-methoxyphenyl)ethyne** on cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., breast or lung cancer cells)
- Complete cell culture medium
- 96-well plates
- **1,2-Bis(4-methoxyphenyl)ethyne** stock solution (dissolved in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

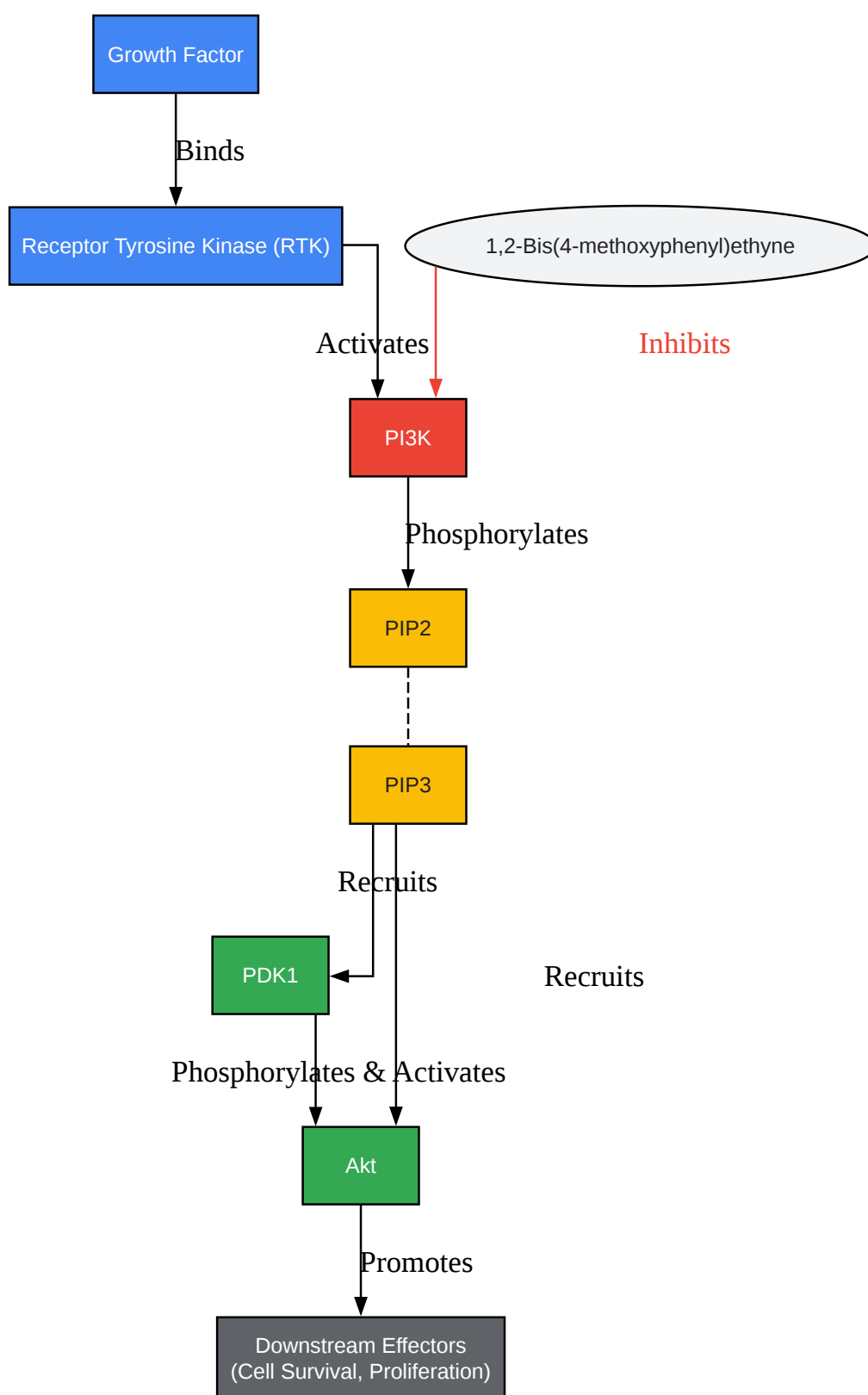
- Cell Seeding:
 - Seed the cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment:
 - Prepare serial dilutions of **1,2-Bis(4-methoxyphenyl)ethyne** in cell culture medium.
 - Remove the old medium from the cells and add the medium containing different concentrations of the compound. Include a vehicle control (DMSO) and a no-treatment control.

- Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours).
- MTT Addition and Incubation:
 - After the incubation period, add 10 μ L of MTT solution to each well.[\[4\]](#)
 - Incubate the plate for 2-4 hours at 37°C until a purple formazan precipitate is visible.[\[5\]](#)
- Solubilization and Absorbance Reading:
 - Add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.[\[5\]](#)
 - Gently mix the contents of the wells.
 - Measure the absorbance at a wavelength of 570 nm using a microplate reader.[\[5\]](#)
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration compared to the vehicle control.

Signaling Pathway and Experimental Workflow

PI3K/Akt Signaling Pathway Inhibition

1,2-Bis(4-methoxyphenyl)ethyne has been suggested to exert its anticancer effects by modulating the PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation.[\[6\]](#)
[\[7\]](#)[\[8\]](#)[\[9\]](#) Inhibition of this pathway can lead to decreased cell viability and the induction of apoptosis in cancer cells.

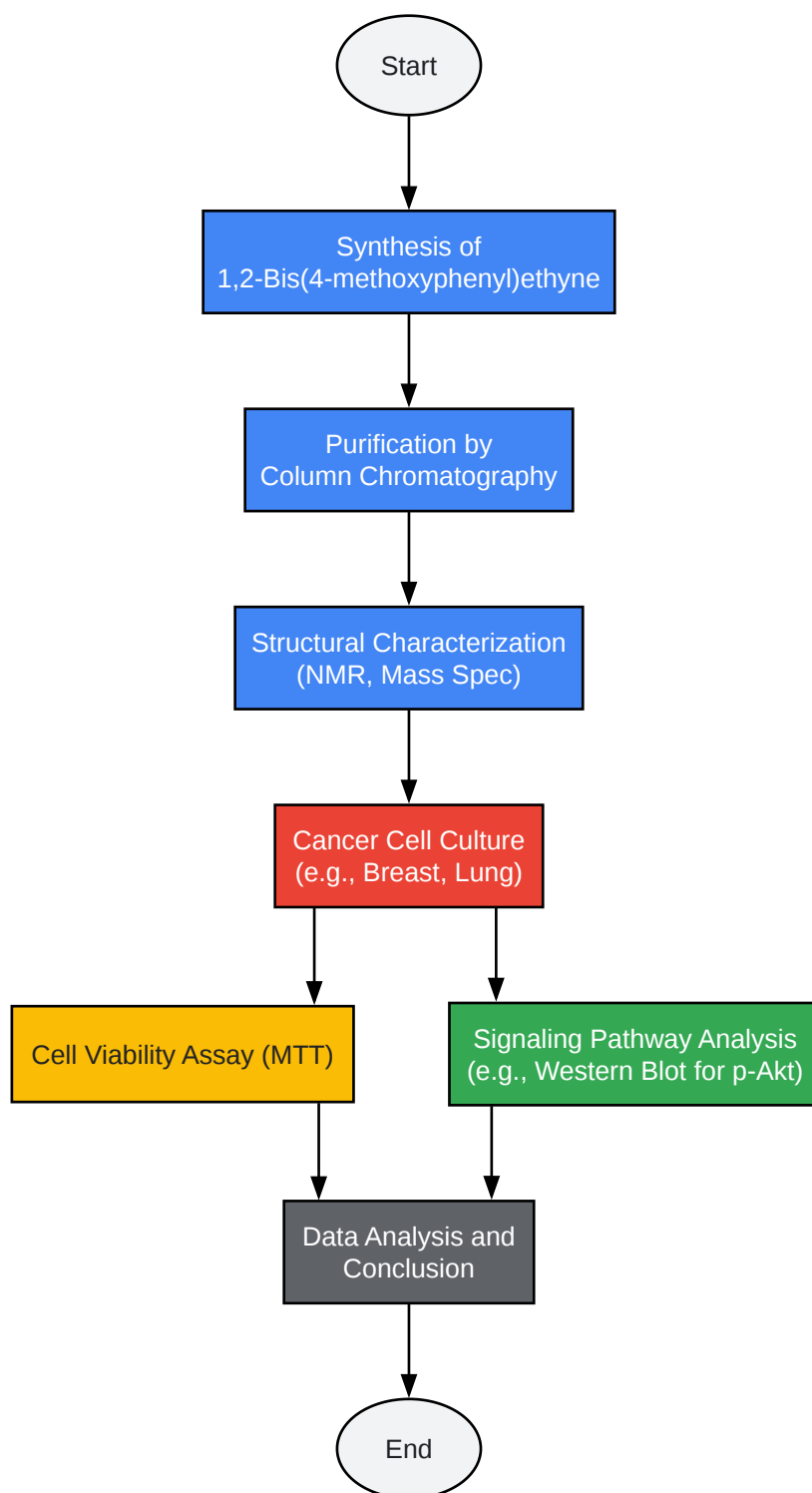


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Caption: PI3K/Akt signaling pathway and the inhibitory effect of **1,2-Bis(4-methoxyphenyl)ethyne**.

Experimental Workflow for Evaluating Anticancer Activity

The following diagram illustrates a typical workflow for investigating the anticancer properties of **1,2-Bis(4-methoxyphenyl)ethyne**.



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Caption: Experimental workflow for assessing the anticancer activity of **1,2-Bis(4-methoxyphenyl)ethyne**.

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